

Application Note: Sdh-IN-2 In Vitro Assay

Protocol for IC50 Determination

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Compound of Interest

Compound Name: Sdh-IN-2

Cat. No.: B10861344

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for determining the half-maximal inhibitory concentration (IC50) of **Sdh-IN-2**, a putative inhibitor of Succinate Dehydrogenase (SDH), using an in vitro colorimetric assay.

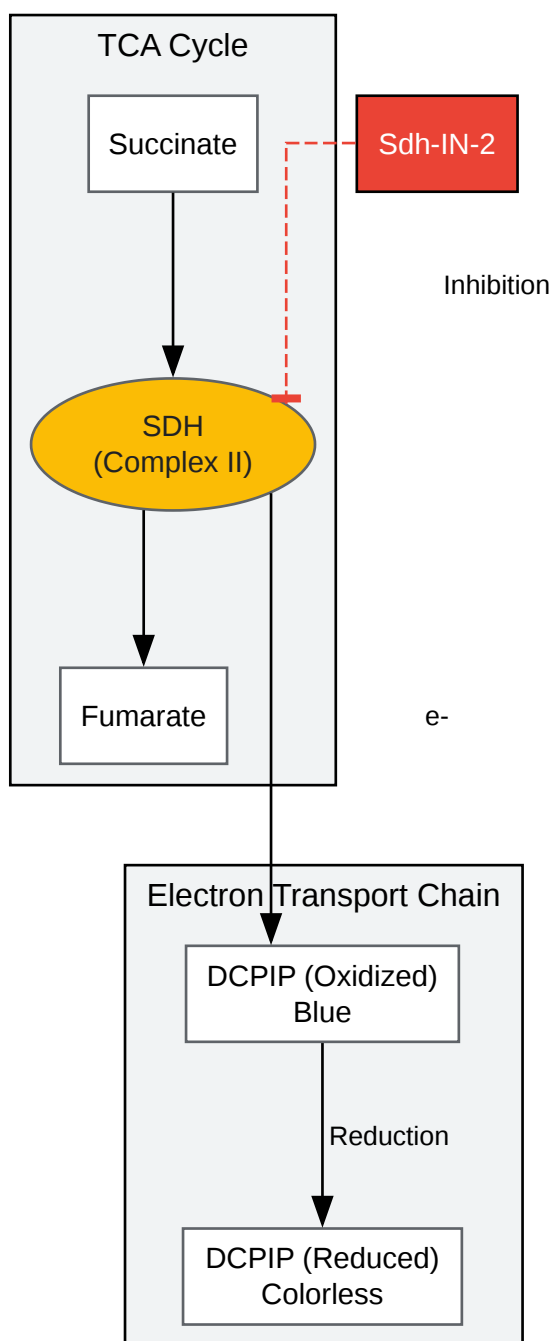
Introduction

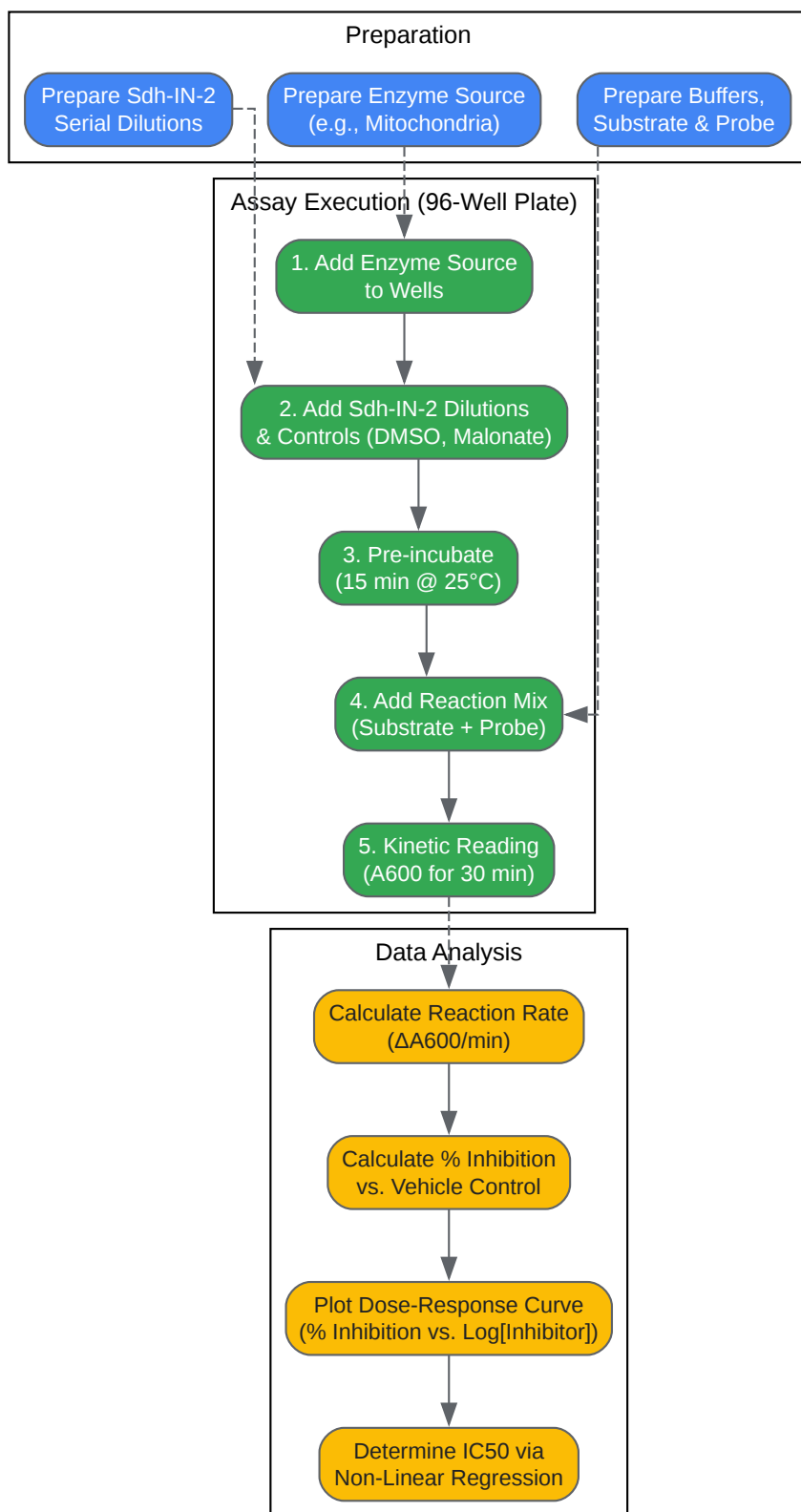
Succinate Dehydrogenase (SDH), also known as mitochondrial complex II, is a critical enzyme that functions at the intersection of the tricarboxylic acid (TCA) cycle and the mitochondrial electron transport chain (ETC).[1][2] It catalyzes the oxidation of succinate to fumarate in the TCA cycle while simultaneously reducing ubiquinone to ubiquinol in the ETC, directly linking cellular metabolism to energy production.[1][3] Due to its central role, inhibition of SDH can significantly impact cellular respiration and is a key target in drug discovery for various diseases, including cancer and fungal infections.[1][4] This protocol details a robust method for assessing the inhibitory potential of a test compound, **Sdh-IN-2**, on SDH activity.

Assay Principle

The activity of SDH is measured by monitoring the reduction of a chromogenic electron acceptor. In this assay, SDH oxidizes its substrate, succinate, to fumarate. The electrons generated from this reaction are transferred to the electron probe 2,6-dichlorophenolindophenol (DCPIP), which is reduced and results in a decrease in its absorbance at 600 nm.[2][5] The rate of this color change is directly proportional to the SDH activity. By measuring the reaction

rate in the presence of various concentrations of the inhibitor **Sdh-IN-2**, a dose-response curve can be generated to determine the IC50 value.





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